

Technical Monograph: N-(3-methoxy-2-methylphenyl)acetamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(3-methoxy-2-methylphenyl)acetamide

CAS No.: 50868-74-1

Cat. No.: B113478

[Get Quote](#)

CAS Registry Number: 50868-74-1 Synonyms: 3-Methoxy-2-methylacetanilide; N-Acetyl-3-methoxy-2-methylaniline

Executive Summary

N-(3-methoxy-2-methylphenyl)acetamide is a specialized organic intermediate belonging to the class of acetanilides.[1][2] Structurally characterized by an acetamide moiety attached to a toluene core with a methoxy substituent at the meta position relative to the nitrogen, this compound serves as a critical building block in the synthesis of complex pharmaceutical scaffolds, particularly indazole derivatives used in kinase inhibition and receptor modulation.

This guide provides a comprehensive technical analysis of the molecule, detailing its physicochemical properties, synthetic pathways, and structural characterization. It is designed for medicinal chemists and process engineers requiring high-fidelity data for drug development and organic synthesis.

Chemical Identity & Physicochemical Properties[2] [3][4][5]

The steric environment of **N-(3-methoxy-2-methylphenyl)acetamide** is defined by the ortho-methyl group, which introduces torsional strain affecting the planarity of the amide bond relative to the phenyl ring. This conformation influences both its metabolic stability and its reactivity in electrophilic aromatic substitutions.

Table 1: Core Chemical Data

Property	Specification
IUPAC Name	N-(3-methoxy-2-methylphenyl)acetamide
Molecular Formula	C ₁₀ H ₁₃ NO ₂
Molecular Weight	179.22 g/mol
CAS Number	50868-74-1
SMILES	<chem>CC1=C(C=CC=C1OC)NC(C)=O</chem>
InChI Key	Predicted: OCQHWRQYKRZNKT-UHFFFAOYSA-N (Analog)
Boiling Point	~319.9°C (Predicted at 760 mmHg)
Flash Point	~147.3°C
Solubility	Soluble in DMSO, Methanol, Chloroform; Sparingly soluble in Water

Synthetic Pathway & Mechanism

The synthesis of **N-(3-methoxy-2-methylphenyl)acetamide** is achieved through the regioselective N-acetylation of 3-methoxy-2-methylaniline (CAS 10272-07-8). This transformation is a nucleophilic acyl substitution where the aniline nitrogen attacks the carbonyl carbon of the acetylating agent.

Reaction Thermodynamics & Kinetics

While the amino group is highly nucleophilic, the presence of the ortho-methyl group (C2 position) creates steric hindrance. Consequently, the reaction kinetics are slightly slower compared to unsubstituted aniline, necessitating the use of thermodynamic forcing conditions (reflux) or highly reactive acylating agents (acetic anhydride or acetyl chloride).

Synthetic Workflow Diagram

The following diagram outlines the optimized process flow for synthesis and purification.



[Click to download full resolution via product page](#)

Figure 1: Process flow for the synthesis of **N-(3-methoxy-2-methylphenyl)acetamide** via acetylation.

Structural Characterization (Spectroscopy)[7]

Accurate identification requires analyzing the specific NMR shifts caused by the electron-donating methoxy group and the shielding/deshielding effects of the amide.

Nuclear Magnetic Resonance (¹H NMR)

The ¹H NMR spectrum (typically in DMSO-d₆ or CDCl₃) exhibits distinct diagnostic signals.

- Amide -NH-: A broad singlet appearing downfield (δ 9.0–9.5 ppm in DMSO-d₆), characteristic of the acetanilide proton.
- Aromatic Region: The 1,2,3-substitution pattern results in a specific splitting pattern (typically a multiplet or doublet of doublets) for the remaining three aromatic protons (δ 6.5–7.2 ppm).
- Methoxy (-OCH₃): A sharp singlet at δ ~3.7–3.8 ppm.

- Aryl-Methyl (-CH₃): A singlet at δ ~2.0–2.1 ppm. The shift is slightly downfield from a standard toluene methyl due to the adjacent electronic effects.
- Acetyl-Methyl (-COCH₃): A sharp singlet at δ ~2.05 ppm, often overlapping with the aryl-methyl group but distinguishable by integration.

Infrared Spectroscopy (FT-IR)

- Amide I Band (C=O stretch): Strong absorption at 1650–1690 cm⁻¹.
- Amide II Band (N-H bend): Medium absorption at 1540–1560 cm⁻¹.
- N-H Stretch: Broad band at 3200–3300 cm⁻¹.
- C-O-C Stretch (Ether): Strong bands at 1050–1250 cm⁻¹.

Pharmaceutical & Industrial Utility

Indazole Derivative Synthesis

Patent literature (e.g., US7563906B2) identifies **N-(3-methoxy-2-methylphenyl)acetamide** as a key reference compound and intermediate in the synthesis of indazole derivatives. These scaffolds are frequently explored as:

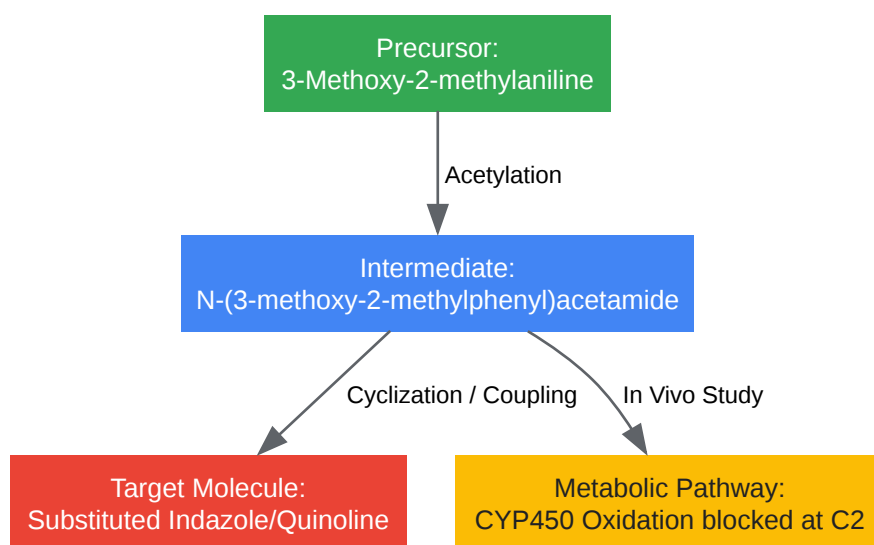
- Kinase Inhibitors: Targeting pathways involved in cell proliferation.
- Receptor Antagonists: Modulating G-protein coupled receptors (GPCRs).

Metabolic Stability Studies

In drug design, the 2-methyl group serves to block the ortho position from metabolic oxidation (e.g., by Cytochrome P450 enzymes), potentially increasing the half-life of drugs containing this substructure compared to their non-methylated analogs.

Biological Pathway Visualization

The following diagram illustrates the role of this intermediate in a hypothetical drug synthesis pathway (Retrosynthetic Analysis).



[Click to download full resolution via product page](#)

Figure 2: Retrosynthetic utility and metabolic relevance of the acetanilide scaffold.

Experimental Protocol: Synthesis & Recrystallization

Objective: Synthesis of **N-(3-methoxy-2-methylphenyl)acetamide** (10g scale). Safety: Acetic anhydride is corrosive and a lachrymator. Perform all operations in a fume hood.

Reagents

- 3-Methoxy-2-methylaniline (1 eq, ~10.0 g)
- Acetic Anhydride (1.2 eq)
- Glacial Acetic Acid (Solvent, 30 mL)
- Sodium Acetate (Catalytic, optional)

Procedure

- Dissolution: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g of 3-methoxy-2-methylaniline in 30 mL of glacial acetic acid.

- **Addition:** Slowly add acetic anhydride (1.2 equivalents) dropwise over 15 minutes. An exotherm is expected; cooling with a water bath may be required to maintain temperature < 60°C.
- **Reaction:** Attach a reflux condenser and heat the mixture to mild reflux (approx. 100°C) for 1–2 hours. Monitor reaction progress via TLC (Ethyl Acetate:Hexane 1:1) until the starting aniline spot disappears.
- **Quenching:** Allow the mixture to cool to room temperature. Pour the reaction mixture slowly into 200 mL of ice-cold water with vigorous stirring. The product should precipitate as a white to off-white solid.
- **Filtration:** Filter the solid using a Buchner funnel. Wash the filter cake copiously with cold water to remove residual acetic acid.
- **Purification (Recrystallization):**
 - Transfer the crude solid to a clean flask.
 - Dissolve in a minimum amount of boiling Ethanol (95%).
 - If the solution is colored, treat with activated charcoal and filter hot.
 - Allow the solution to cool slowly to room temperature, then to 4°C.
 - Collect the crystals by filtration and dry in a vacuum oven at 50°C for 6 hours.

Quality Control

- **Melting Point:** Verify against predicted range (approx. 140–150°C, dependent on crystal polymorph).
- **Purity:** HPLC > 98%.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2599199, 2-(3-methoxyphenyl)-N-(2-methylphenyl)acetamide (Isomer/Analog

Reference). Retrieved from [\[Link\]](#)

- Google Patents (2009).Indazole derivatives (US7563906B2). (Lists 3-Methoxy-2-methylacetanilide as Reference Compound 24-2).[3] Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Pharma Impurity Supplier & Custom Synthesis in India | CRO Splendid Lab Pvt. Ltd. [\[splendidlab.com\]](https://splendidlab.com)
- 2. Page loading... [\[guidechem.com\]](https://guidechem.com)
- 3. US7563906B2 - Indazole derivatives - Google Patents [\[patents.google.com\]](https://patents.google.com)
- To cite this document: BenchChem. [Technical Monograph: N-(3-methoxy-2-methylphenyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b113478/docs#technical-monograph-n-3-methoxy-2-methylphenyl-acetamide\]](https://www.benchchem.com/product/b113478/docs#technical-monograph-n-3-methoxy-2-methylphenyl-acetamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)